

Comprehensive Safety and Handling Guide for ONO-9780307

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Compound of Interest

Compound Name: ONO-9780307

Cat. No.: B15568995

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Disclaimer: This document is intended for informational purposes for research professionals. **ONO-9780307** is for research use only and its toxicological properties have not been fully characterized.[1] Always treat this and other uncharacterized compounds as potentially hazardous. A thorough, site-specific risk assessment must be conducted before handling.

Pre-Handling and Risk Assessment

Before any manipulation of **ONO-9780307**, a formal risk assessment is mandatory.[2][3] This compound is a potent LPA1 antagonist, and in the absence of a comprehensive Safety Data Sheet (SDS), a precautionary principle must be applied, assuming the substance may be highly potent and hazardous.[4]

Key Pre-Handling Steps:

- **Information Review:** Consult all available supplier data sheets and any internal institutional knowledge regarding similar compounds.[2][5]
- **Designate a Handling Area:** All work with **ONO-9780307**, especially with the solid form, must be performed in a designated area with controlled access, such as a chemical fume hood, a ventilated balance enclosure, or a glove box.[4]

- Assemble Materials: Ensure all necessary personal protective equipment (PPE) and spill cleanup materials are readily available before bringing the compound into the work area.[4]
- Inform Colleagues: Notify personnel in the immediate vicinity that a potent compound is being handled.[4]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is crucial to minimize exposure.[4][6] The following table summarizes the recommended PPE for different procedures involving **ONO-9780307**.

Procedure	Required Personal Protective Equipment	Rationale
Handling Solid Compound (Weighing, Aliquoting)	• Double Nitrile Gloves• Chemical Splash Goggles & Face Shield• Disposable Gown with tight-fitting cuffs• NIOSH-approved Respirator (e.g., N95 or higher)	To prevent inhalation of fine powders and protect skin and eyes from contact with the potent solid compound.[4][7]
Preparing Solutions (In Vitro/In Vivo)	• Double Nitrile Gloves• Chemical Splash Goggles• Chemical-resistant Lab Coat	To protect against splashes of the compound dissolved in solvents like DMSO.[1][4]
Administering to Animals	• Double Nitrile Gloves• Chemical Splash Goggles• Lab Coat	To prevent accidental exposure during administration and handling of treated animals.
Waste Disposal	• Double Nitrile Gloves• Chemical Splash Goggles• Lab Coat	To protect against contact with contaminated waste materials. [8]

Note: Always inspect PPE for integrity before use. Do not wear PPE outside of the designated laboratory area.[4]

Operational Plan: Step-by-Step Handling Protocol

A. Handling and Weighing the Solid Compound:

- Prepare the Enclosure: Perform all manipulations of solid **ONO-9780307** within a certified chemical fume hood or a powder-containment enclosure.[\[4\]](#)
- Don PPE: Wear the full PPE ensemble for handling solids as detailed in the table above.
- Minimize Dust: Use wet-handling techniques where feasible (e.g., gently dampening powder with a solvent) to minimize dust generation.[\[4\]](#) Handle the compound gently, avoiding actions that could create airborne particles.
- Weighing: Use the smallest amount of substance necessary for the experiment.[\[4\]](#)
- Cleanup: After weighing, carefully decontaminate all surfaces and equipment (e.g., spatulas, weigh boats) with an appropriate solvent (such as ethanol or isopropanol) followed by a cleaning agent. Dispose of cleaning materials as hazardous waste.

B. Preparing Stock and Working Solutions:

- Solubility: **ONO-9780307** is soluble in DMSO.[\[1\]](#)[\[2\]](#) For in vivo use, co-solvents such as corn oil may be required.[\[1\]](#)
- Procedure: In a fume hood, slowly add the weighed compound to the solvent to avoid splashing.[\[4\]](#) If necessary, use sonication to aid dissolution.[\[1\]](#)
- Storage: Store stock solutions at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.[\[1\]](#) It is recommended to aliquot solutions to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#) Prepare fresh working solutions for in vivo experiments on the day of use.[\[4\]](#)

Disposal Plan

All waste materials contaminated with **ONO-9780307** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.[\[1\]](#)[\[8\]](#)[\[9\]](#)

Waste Segregation and Labeling:

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, disposable gowns, weigh boats, pipette tips) in a dedicated, sealed, and clearly labeled hazardous waste container.[9]
- Liquid Waste: Collect all unused solutions and contaminated solvents in a separate, sealed, and compatible hazardous waste container. Do not pour any chemical waste down the drain. [8][10]
- Sharps: Any chemically contaminated needles or blades must be disposed of in a labeled, puncture-resistant sharps container.[9]
- Labeling: All waste containers must be labeled with "Hazardous Waste" and a full list of the chemical contents, including **ONO-9780307** and any solvents.[1]

Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste pickup and disposal procedures.[1]

Emergency Procedures

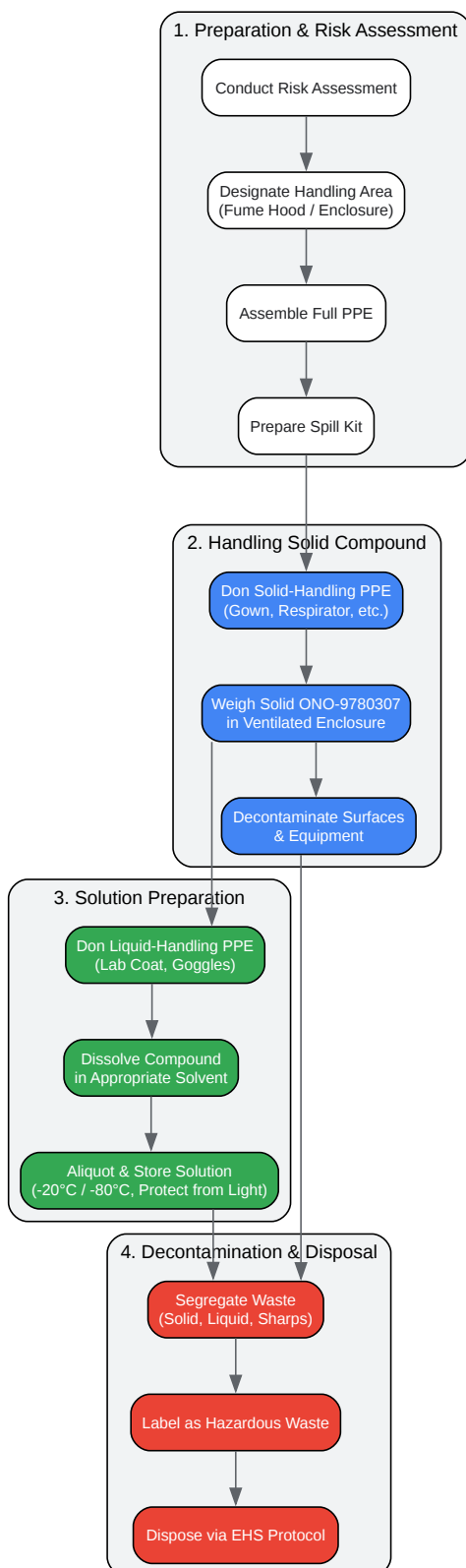
Spills:

- For small spills, use a chemical spill kit to absorb the material. Decontaminate the area with an appropriate solvent. All cleanup materials must be disposed of as hazardous waste.
- For large spills, evacuate the area, notify others, and contact your institution's EHS or emergency response team immediately.

Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with an eyewash station for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. If breathing is difficult, seek immediate medical attention.

Visual Workflow for Handling ONO-9780307



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Caption: Workflow for the safe handling of **ONO-9780307** from preparation to disposal.

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References

- [1. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University \[case.edu\]](#)
- [2. sbnsoftware.com \[sbnsoftware.com\]](#)
- [3. Quick Guide to Risk Assessment for Hazardous Chemicals | Worcester Polytechnic Institute \[wpi.edu\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
- [5. intersolia.com \[intersolia.com\]](#)
- [6. hazmatschool.com \[hazmatschool.com\]](#)
- [7. resources.duralabel.com \[resources.duralabel.com\]](#)
- [8. maxedoutcompounds.com \[maxedoutcompounds.com\]](#)
- [9. Hazardous Waste Disposal Guide: Research Safety - Northwestern University \[researchsafety.northwestern.edu\]](#)
- [10. acs.org \[acs.org\]](#)
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